

Propanol-PEG6-CH2OH: A Comprehensive Technical Guide on Molecular Weight and Polydispersity

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Compound of Interest

Compound Name: Propanol-PEG6-CH2OH

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This technical guide provides an in-depth analysis of the molecular weight and polydispersity of **Propanol-PEG6-CH2OH**, a discrete polyethylene glycol (PEG) derivative of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines the fundamental properties of this molecule, detailed experimental protocols for its characterization, and its critical role in advanced therapeutic modalities such as Proteolysis Targeting Chimeras (PROTACs).

Core Concepts: Molecular Weight and Polydispersity

Propanol-PEG6-CH2OH is a specific, monodisperse chemical compound. Unlike traditional polydisperse PEG polymers, which consist of a mixture of molecules with varying chain lengths and an average molecular weight, **Propanol-PEG6-CH2OH** has a precisely defined structure.

[1][2] This distinction is crucial in applications requiring high purity and batch-to-batch consistency, such as pharmaceutical development.

Molecular Weight

The molecular weight of **Propanol-PEG6-CH2OH** is a fixed value derived from its chemical formula. Based on the nomenclature, the structure consists of a central chain of six repeating

ethylene glycol units, flanked on each end by a propanol group. The chemical formula is therefore $\text{HO}-(\text{CH}_2)_3-(\text{OCH}_2\text{CH}_2)_6-\text{O}-(\text{CH}_2)_3-\text{OH}$.

The calculated molecular weight is 442.58 g/mol .

Polydispersity

Polydispersity is a measure of the distribution of molecular mass in a given polymer sample. It is quantified by the polydispersity index (PDI), which is the ratio of the weight-average molecular weight (M_w) to the number-average molecular weight (M_n). For a perfectly uniform, or monodisperse, compound, the PDI is 1.^[1]

As a discrete and pure chemical entity, **Propanol-PEG6-CH2OH** is monodisperse.^{[1][3][4]}

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Propanol-PEG6-CH2OH** are summarized in the table below.

Property	Value
Chemical Formula	$\text{C}_{20}\text{H}_{42}\text{O}_9$
Molecular Weight	442.58 g/mol
Polydispersity Index (PDI)	1.0

Experimental Protocol: Determination of Molecular Weight and Polydispersity by Gel Permeation Chromatography (GPC)

Gel Permeation Chromatography (GPC), also known as Size Exclusion Chromatography (SEC), is a powerful analytical technique used to determine the molecular weight and molecular weight distribution of polymers.^{[5][6]}

Principle:

GPC separates molecules based on their size, or hydrodynamic volume, in solution.[6] The sample is dissolved in a suitable solvent and injected into a column packed with porous gel beads. Larger molecules cannot enter the pores and thus elute more quickly, while smaller molecules penetrate the pores to varying extents and have a longer elution time.[7][8] By calibrating the column with standards of known molecular weights, the molecular weight of the sample can be determined.[5]

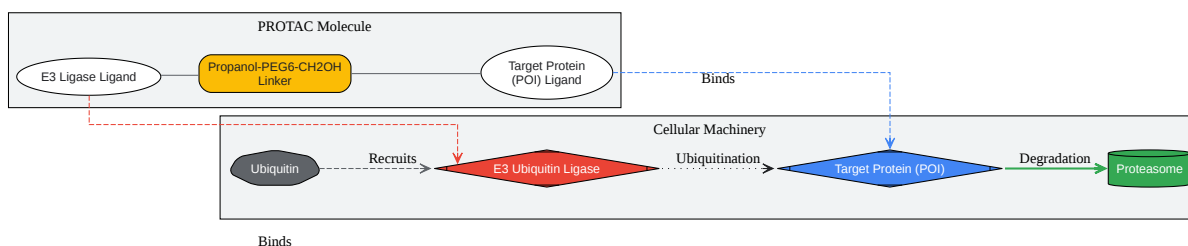
Methodology:

- Sample Preparation:
 - Accurately weigh approximately 2-5 mg of the **Propanol-PEG6-CH₂OH** sample.
 - Dissolve the sample in a suitable mobile phase (e.g., tetrahydrofuran [THF] or dimethylformamide [DMF]) to a concentration of about 2-5 mg/mL.[7]
 - Filter the sample solution through a 0.2 µm or 0.45 µm syringe filter to remove any particulate matter.
- Instrumentation and Conditions:
 - GPC System: A standard high-performance liquid chromatography (HPLC) system equipped with a GPC column, a pump, an injector, and a detector.
 - Column: A GPC column with a pore size appropriate for the molecular weight range of the analyte.
 - Mobile Phase: A solvent in which the polymer is fully soluble and that is compatible with the column packing material.
 - Flow Rate: A constant flow rate, typically between 0.5 and 1.0 mL/min.
 - Detector: A refractive index (RI) detector is commonly used for polymers. Other detectors such as multi-angle light scattering (MALS) can also be employed for absolute molecular weight determination.[6]
- Calibration:

- Prepare a series of solutions of monodisperse polymer standards (e.g., polystyrene) with known molecular weights.
- Inject each standard solution into the GPC system and record the retention time.
- Create a calibration curve by plotting the logarithm of the molecular weight versus the retention time.
- Data Analysis:
 - Inject the prepared **Propanol-PEG6-CH₂OH** sample into the GPC system.
 - Record the chromatogram. For a monodisperse sample like **Propanol-PEG6-CH₂OH**, a single, sharp peak is expected.
 - Determine the retention time of the peak and use the calibration curve to calculate the molecular weight.
 - The polydispersity index (PDI) is calculated from the molecular weight distribution. For a monodisperse sample, the PDI will be approximately 1.0.

Visualization of Application: Propanol-PEG6-CH₂OH in PROTACs

Propanol-PEG6-CH₂OH and similar discrete PEG molecules are frequently used as linkers in the development of Proteolysis Targeting Chimeras (PROTACs).^{[9][10]} PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG linker plays a crucial role in connecting the target protein-binding ligand and the E3 ligase-binding ligand, and its length and flexibility can significantly impact the efficacy of the PROTAC.^{[11][12]}



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